Discovery and Development of Chiral Cyclohexane Diamine Scaffolds

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Compound of Interest

Compound Name:	*Benzyl (1S,2R)-2-aminocyclohexylcarbamate*
CAS No.:	*1067631-21-3*
Cat. No.:	*B1397062*

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Introduction: The Privileged C2-Symmetric Core

In the hierarchy of chiral scaffolds, trans-1,2-diaminocyclohexane (DACH) occupies a "privileged" status comparable to BINOL or tartaric acid. Its utility stems from a unique convergence of structural rigidity and functional versatility. Unlike flexible linear diamines, the cyclohexane backbone locks the nitrogen substituents into a rigid chair conformation. In the trans-isomer, this creates a

-symmetric axis, a critical feature for asymmetric induction.

When derivatized, this scaffold creates a chiral pocket that projects steric bulk in a highly defined manner. This guide explores the technical trajectory of this scaffold, from its resolution to its application in Nobel-adjacent catalysis (Jacobsen-Katsuki) and blockbuster oncology drugs (Oxaliplatin).

Structural Mechanics

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- Conformational Lock: The cyclohexane ring exists predominantly in a chair conformation. The trans-diequatorial orientation of the amino groups minimizes 1,3-diaxial interactions, providing a stable, open framework for chelation.

- Chelo-Differentiation: Upon metal binding (e.g., Pt, Mn, Ni), the rigid backbone prevents ring flipping, forcing the metal center into a specific chiral environment that discriminates between pro-chiral substrate faces.

The Foundation: Resolution of Racemic DACH

The industrial and laboratory standard for accessing enantiopure DACH is not de novo synthesis, but the resolution of the commercially available racemic mixture using L-(+)-tartaric acid. This method relies on the solubility difference between the diastereomeric tartrate salts.

The Resolution Workflow

The efficiency of this process is governed by the formation of the less soluble diastereomer, typically the

-DACH

L-tartrate salt, which precipitates from water/acetic acid mixtures.

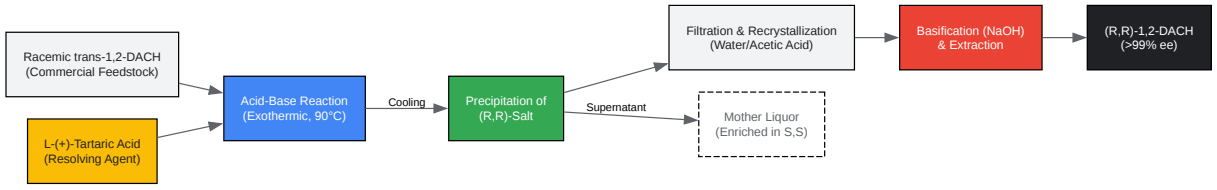

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Figure 1: Workflow for the resolution of (R,R)-1,2-diaminocyclohexane using L-tartaric acid.

Critical Experimental Protocol: L-Tartrate Resolution

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Note: This protocol yields the (R,R)-enantiomer.

- Reagent Prep: Dissolve L-(+)-tartaric acid (0.5 equiv relative to racemic diamine) in distilled water.
- Addition (Caution): Add racemic trans-1,2-diaminocyclohexane dropwise. The reaction is highly exothermic. Maintain temperature ~90°C to prevent premature crystallization of impure salt.
- Crystallization: Add glacial acetic acid to buffer the solution. Cool slowly to room temperature, then to 0°C.
- Purification: Filter the white crystals. Recrystallize from hot water to upgrade enantiomeric excess (ee) from ~96% to >99%.
- Liberation: Suspend the salt in water and treat with solid NaOH pellets until the amine separates as an oil. Extract with dichloromethane (DCM).

Ligand Development: The Salen and Thiourea Era

Once resolved, the DACH scaffold serves as the backbone for two major classes of catalysts: Metal-Salen complexes and Organocatalytic Thioureas.

Jacobsen-Katsuki Salen Ligands

The condensation of

-DACH with 3,5-di-tert-butylsalicylaldehyde yields the famous "Jacobsen Ligand." When complexed with Mn(III), this catalyst performs enantioselective epoxidation of unfunctionalized olefins—a transformation that was previously impossible.

Mechanism of Induction: The bulky tert-butyl groups on the salicylate rings force the approaching olefin to attack the oxo-manganese bond from a specific trajectory (the "side-on" approach), dictated by the stepped conformation of the DACH backbone.

Takemoto's Bifunctional Thioureas

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Removing the metal entirely, Takemoto et al. utilized the DACH scaffold to create bifunctional organocatalysts. These molecules possess:

- Thiourea moiety: Hydrogen-bond donor (activates electrophiles like nitroalkenes).[1]
- Tertiary amine: Brønsted base (activates nucleophiles like malonates).

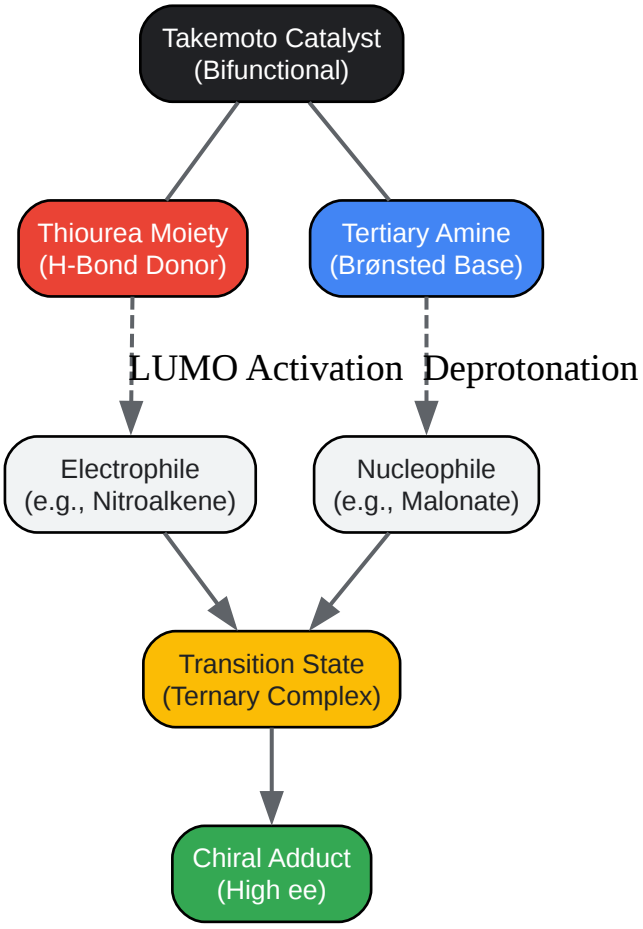

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Figure 2: Bifunctional activation mode of DACH-derived thiourea catalysts.

Comparative Efficacy Data

The following table highlights the versatility of DACH-derived catalysts across different reaction classes.

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Catalyst Class	Reaction Type	Substrate Example	Typical Yield	Typical ee%	Key Mechanistic Feature
Mn-Salen (Jacobsen)	Epoxidation	Styrene / Indene	75-90%	92-98%	Stepped conformation forces side-on olefin approach
Co-Salen	Hydrolytic Kinetic Resolution	Terminal Epoxides	>95%	>99%	Cooperative bimetallic mechanism
Thiourea (Takemoto)	Michael Addition	Nitroolefins + Malonates	85-95%	90-96%	Dual H-bonding + General base catalysis
Squaramide-DACH	Henry Reaction	Aldehydes + Nitroalkanes	90-98%	95-99%	Wider bite angle than thiourea, higher rigidity

Pharmaceutical Application: The Oxaliplatin Success

While catalysis utilizes DACH to create chirality, medicinal chemistry utilizes DACH to evade resistance mechanisms. The most prominent example is Oxaliplatin (Eloxatin), a third-generation platinum chemotherapeutic used for colorectal cancer.

Mechanism of Action & Resistance Evasion

Cisplatin resistance often arises from the Nucleotide Excision Repair (NER) pathway or Mismatch Repair (MMR) proteins recognizing the Pt-DNA adduct.

- The DACH Effect: The bulky, hydrophobic cyclohexane ring of Oxaliplatin projects into the major groove of the DNA helix.

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- Consequence: This steric bulk prevents MMR proteins (like the MutS complex) from binding to the lesion. Consequently, the DNA repair signal is not triggered in the same way, and the cell undergoes apoptosis even in cisplatin-resistant lines.

Synthesis of Oxaliplatin

The synthesis requires high-purity

-DACH to avoid neurotoxicity associated with the other isomers.

- Precursor:

  is reacted with

  -DACH to form

  .

- Activation: The dichloride is treated with silver nitrate (

) to remove chlorides as

  precipitate, leaving the reactive diaquo species.

- Ligand Exchange: Oxalic acid is added to displace the water molecules, forming the stable oxalate chelate.

Detailed Experimental Protocol: Synthesis of Takemoto's Catalyst

This protocol describes the synthesis of the bifunctional thiourea catalyst, a robust entry point for researchers exploring DACH organocatalysis.

Target Molecule: 1-[3,5-Bis(trifluoromethyl)phenyl]-3-[(1R,2R)-2-(dimethylamino)cyclohexyl]thiourea.

Reagents:

- -1,2-Diaminocyclohexane (resolved)[2][3][4][5][6][7]

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- 3,5-Bis(trifluoromethyl)phenyl isothiocyanate
- Formaldehyde (37% aq) / Formic acid (Eschweiler-Clarke methylation) or MeI (alternative)

Step-by-Step:

- Mono-protection (if not using excess diamine): It is often cleaner to use a mono-Boc protected DACH. However, a direct route involves reacting

  -DACH (1.0 equiv) with the isothiocyanate (1.0 equiv) in dry DCM at 0°C.

  - Checkpoint: Monitor by TLC. The thiourea formation is rapid.
- Isolation: Evaporate solvent. Purify the mono-thiourea intermediate via column chromatography (Silica, Hexane/EtOAc).
- Methylation: Dissolve the intermediate in formic acid and add aqueous formaldehyde. Heat to reflux (Eschweiler-Clarke conditions) for 12 hours.
  - Note: This converts the remaining primary amine to a dimethyl tertiary amine.
- Workup: Basify with NaOH (pH > 10), extract with DCM, dry over

  .
- Validation:
  - 1H NMR (CDCl3): Look for the diagnostic thiourea NH protons (broad singlets > 8 ppm) and the dimethylamino singlet (~2.3 ppm).
  - Optical Rotation: Verify

    matches literature values (typically negative for the R,R-derived catalyst).

References

- Jacobsen, E. N., et al. (1991).[8] "Highly enantioselective epoxidation catalysts derived from 1,2-diaminocyclohexane." Journal of the American Chemical Society.[9] Link

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- Larrow, J. F., & Jacobsen, E. N. (1998). "(R,R)-N,N'-Bis(3,5-di-tert-butylsalicylidene)-1,2-cyclohexanediamino Manganese(III) Chloride, A Highly Enantioselective Epoxidation Catalyst."[10] Organic Syntheses. Link
- Okino, T., Hoashi, Y., & Takemoto, Y. (2003). "Enantioselective Michael Reaction of Malonates to Nitroolefins Catalyzed by Bifunctional Organocatalysts." Journal of the American Chemical Society.[9] Link
- Raymond, E., et al. (1998). "Oxaliplatin: A review of preclinical and clinical studies." Annals of Oncology. Link
- Balskus, E. P., et al. (2024). "1,2-trans-Diaminocyclohexane (DACH) in Asymmetric Catalysis: Nearing Fifty Years of Faithful Service and Counting." Synthesis. Link

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Sources

- 1. chemrxiv.org [chemrxiv.org]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. Thieme E-Journals - Synthesis / Abstract [thieme-connect.com]
- 5. rsc.org [rsc.org]
- 6. www2.chem.wisc.edu [www2.chem.wisc.edu]
- 7. chemrj.org [chemrj.org]
- 8. Highly enantioselective epoxidation catalysts derived from 1,2-diaminocyclohexane [organic-chemistry.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Jacobsen's catalyst - Wikipedia [en.wikipedia.org]

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